An In-Depth Technical Guide to Butyl 2-methoxyethyl Ether

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Butyl 2-methoxyethyl ether*
CAS No.:	*13343-98-1*
Cat. No.:	*B080307*

Get Quote

This guide provides a comprehensive technical overview of **Butyl 2-methoxyethyl ether**, a diether solvent with potential applications across various research and industrial sectors. This document delves into its chemical identity, physicochemical properties, synthesis, potential applications, and detailed safety and handling protocols, offering a valuable resource for researchers, chemists, and professionals in drug development and chemical manufacturing.

Chemical Identity and Synonyms

Butyl 2-methoxyethyl ether is systematically known as 1-(2-methoxyethoxy)butane. Its unique structure, featuring both ether linkages and a butyl group, imparts a specific set of properties that differentiate it from other glycol ethers.

CAS Number: 13343-98-1[1][2][3][4]

Synonyms:

- 1-(2-Methoxyethoxy)butane[5]
- 2,5-Dioxanonane

© 2026 BenchChem. All rights reserved.

- 1-Butoxy-2-methoxyethane
- Ethane, 1-butoxy-2-methoxy-
- Ethylene glycol methyl butyl ether
- EINECS 236-392-7

Physicochemical Properties

The physicochemical properties of **Butyl 2-methoxyethyl ether** are critical to understanding its behavior as a solvent and its suitability for various applications. These properties are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_7H_{16}O_2$	LookChem
Molecular Weight	132.20 g/mol	LookChem
Boiling Point	147 °C at 760 mmHg	LookChem
Flash Point	25.2 °C	LookChem
Density	0.843 g/cm³	LookChem
Vapor Pressure	5.71 mmHg at 25°C	LookChem
Refractive Index	~1.4196 (estimate)	LookChem
LogP	1.44950	LookChem
Hydrogen Bond Acceptor Count	2	LookChem
Hydrogen Bond Donor Count	0	LookChem

Synthesis of Butyl 2-methoxyethyl Ether

The primary route for the synthesis of **Butyl 2-methoxyethyl ether** is the Williamson ether synthesis. This classic organic reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, a butoxide reacts with a 2-methoxyethyl halide, or a methoxide reacts

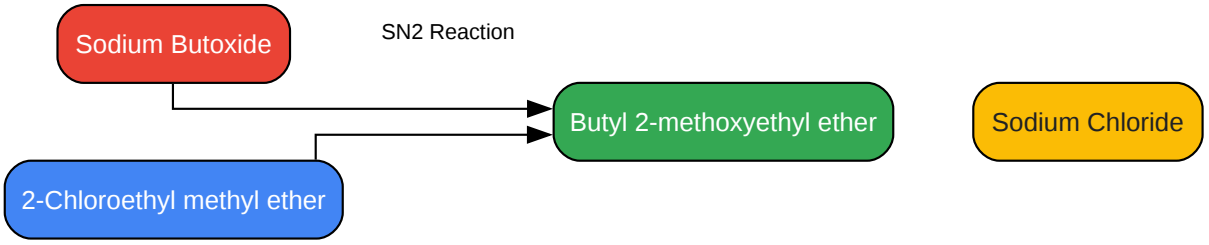
© 2026 BenchChem. All rights reserved.

with a 2-butoxyethyl halide. The SN2 reaction mechanism is favored, which involves a backside attack by the nucleophile on the alkyl halide. For optimal yield, the alkyl halide should be primary to minimize competing elimination reactions.

General Reaction Scheme

The synthesis can be envisioned through two primary pathways, both following the Williamson ether synthesis principle.

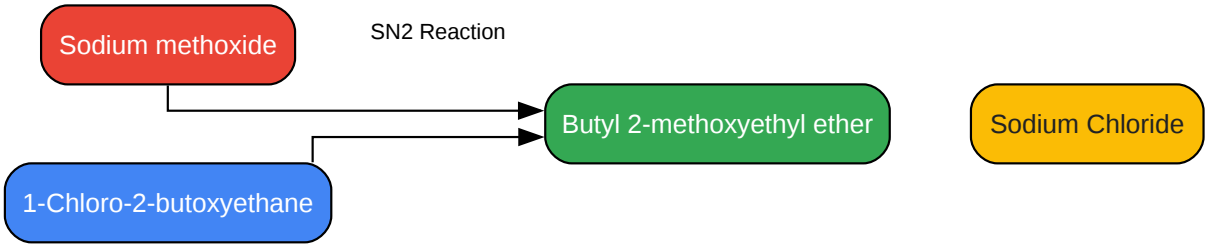
Pathway A:



Click to download full resolution via product page

Caption: Pathway A of Williamson ether synthesis.

Pathway B:



Click to download full resolution via product page

Caption: Pathway B of Williamson ether synthesis.

© 2026 BenchChem. All rights reserved.

Experimental Protocol (Adapted from General Williamson Ether Synthesis)

The following is a generalized laboratory-scale protocol for the synthesis of **Butyl 2-methoxyethyl ether**.

Materials:

- Sodium metal
- Anhydrous 1-Butanol
- 2-Chloroethyl methyl ether
- Anhydrous diethyl ether (as solvent)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- Alkoxide Formation: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a magnetic stirrer, and a nitrogen inlet, add anhydrous 1-butanol.
- Carefully add small pieces of sodium metal to the alcohol. The reaction is exothermic and will produce hydrogen gas. Allow the reaction to proceed until all the sodium has dissolved, forming sodium butoxide.
- SN2 Reaction: Cool the sodium butoxide solution to room temperature.
- Slowly add 2-chloroethyl methyl ether to the reaction mixture.
- Heat the mixture to a gentle reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature.

© 2026 BenchChem. All rights reserved.

- Carefully quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be purified by fractional distillation under reduced pressure to yield pure **Butyl 2-methoxyethyl ether**.

Potential Applications

While specific industrial applications for **Butyl 2-methoxyethyl ether** are not as widely documented as for other glycol ethers, its chemical structure suggests its utility in several areas. Its amphiphilic nature, having both polar ether groups and a nonpolar butyl group, makes it a candidate for applications requiring the solubilization of a wide range of substances.

Potential applications include:

- Solvent in Organic Synthesis: It can be used as a higher-boiling point solvent for reactions requiring temperatures above the boiling points of more common ethers like diethyl ether or tetrahydrofuran. Its stability in the presence of strong bases makes it suitable for reactions involving organometallic reagents.
- Component in Coatings and Inks: Like other butyl-substituted glycol ethers, it could serve as a coalescing agent in latex paints, promoting the formation of a continuous film as the paint dries. Its solvency for both resins and pigments could also be beneficial in ink formulations.
- Industrial and Household Cleaners: The ability to dissolve both oils and water-soluble soils makes it a potential component in degreasers and other cleaning formulations.
- Chemical Intermediate: It can serve as a starting material for the synthesis of other, more complex molecules.

© 2026 BenchChem. All rights reserved.

Safety and Handling

As with all chemicals, proper safety precautions must be observed when handling **Butyl 2-methoxyethyl ether**. The following information is a summary of the potential hazards and recommended handling procedures.

Hazard Identification:

- Flammability: Flammable liquid and vapor.
- Health Hazards: May be harmful if swallowed. Causes skin and eye irritation. May cause respiratory irritation.

Handling and Storage:

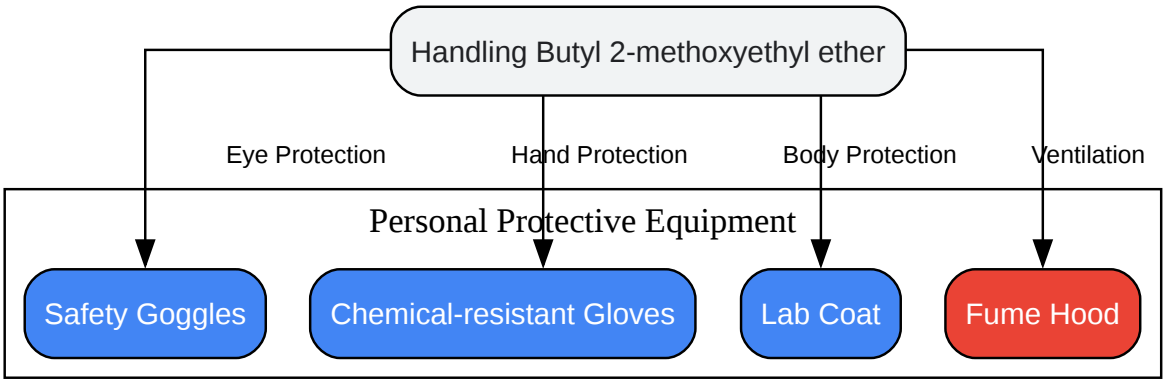
- Keep away from heat, sparks, open flames, and hot surfaces.
- Use in a well-ventilated area.
- Wear protective gloves, clothing, and eye/face protection.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

First Aid Measures:

- In case of skin contact: Immediately wash with soap and plenty of water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Personal Protective Equipment (PPE):

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Recommended PPE for handling **Butyl 2-methoxyethyl ether**.

Conclusion

Butyl 2-methoxyethyl ether is a versatile diether with a range of potential applications stemming from its unique combination of ether and alkyl functionalities. A thorough understanding of its physicochemical properties, synthesis via the Williamson ether synthesis, and appropriate safety and handling procedures is essential for its effective and safe utilization in both research and industrial settings. Further investigation into its specific applications is warranted to fully realize its potential as a valuable chemical intermediate and solvent.

References

- Angene Chemical. (n.d.). Safety Data Sheet: **Butyl 2-methoxyethyl ether**. Retrieved from [Link]
- LookChem. (n.d.). **Butyl 2-methoxyethyl ether**. Retrieved from [Link]
- PubChem. (n.d.). 1-[2-(2-Methoxyethoxy)ethoxy]butane. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. angenechemical.com [angenechemical.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. synquestlabs.com [synquestlabs.com]
- 5. 1-[2-(2-Methoxyethoxy)ethoxy]butane | C9H20O3 | CID 81861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Butyl 2-methoxyethyl Ether]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080307/docs#an-in-depth-technical-guide-to-butyl-2-methoxyethyl-ether]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.